

# Disodium Cocoamphodipropionate: A Technical Guide to its Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Disodium cocoamphodipropionate*

Cat. No.: *B1235945*

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## Abstract

**Disodium Cocoamphodipropionate** is a versatile amphoteric surfactant widely utilized in the cosmetic and personal care industries for its mild cleansing and foaming properties.<sup>[1][2]</sup> Derived from coconut oil, this complex mixture of compounds is valued for its ability to reduce the irritation potential of other surfactants, making it a suitable ingredient for sensitive skin formulations.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of the chemical and physical properties of **Disodium Cocoamphodipropionate**, its molecular structure, and a general outline of its synthesis. While detailed experimental protocols for its characterization are not readily available in the public domain, standard analytical methods for surfactant analysis are referenced.

## Chemical and Physical Properties

**Disodium Cocoamphodipropionate** is typically supplied as a clear, pale yellow to amber liquid.<sup>[1]</sup> It is a salt-free, multi-functional surfactant known for its stability in high-electrolyte and alkaline formulations.<sup>[3]</sup> Key quantitative data are summarized in the tables below.

## Table 1: General Chemical Properties

| Property         | Value                       | Source                                  |
|------------------|-----------------------------|---|
| Appearance       | Pale yellow to amber liquid | <a href="#">[1]</a>                     |
| Odor             | Faint fruity odor           | <a href="#">[4]</a>                     |
| Solubility       | Soluble in water            | <a href="#">[5]</a>                     |
| Stability        | Stable                      | <a href="#">[5]</a>                     |
| Biodegradability | Biodegradable               | <a href="#">[3]</a> <a href="#">[5]</a> |

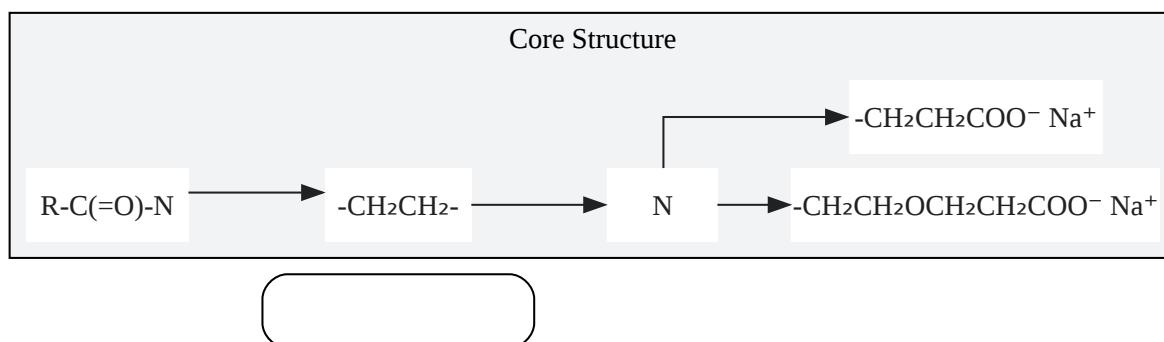
**Table 2: Physical and Chemical Data**

| Parameter             | Value                             | Source                                  |
|-----------------------|-----------------------------------|---|
| Identifiers           |                                   |   |
| CAS Number            | 68411-57-4                        | <a href="#">[1]</a> <a href="#">[6]</a> |
| EINECS/ELINCS No      |                                   |   |
|                       | 270-131-8                         | <a href="#">[1]</a>                     |
| Molecular Information |                                   |   |
| Molecular Formula     | C10H18N2Na2O5<br>(representative) | <a href="#">[1]</a> <a href="#">[6]</a> |
| Molecular Weight      | 292.24 g/mol (representative)     | <a href="#">[6]</a> <a href="#">[7]</a> |
| Physical Constants    |                                   |   |
| Melting Point         | -7 °C (19 °F)                     | <a href="#">[8]</a>                     |
| Boiling Point         | 90 °C (194 °F)                    | <a href="#">[8]</a>                     |
| Flash Point           | 61.1 - 65 °C (142.0 - 149 °F)     | <a href="#">[8]</a>                     |
| Solution Properties   |                                   |   |
| pH (1% solution)      | 7.0 - 10.0                        | <a href="#">[5]</a>                     |
| pH (as is)            | 9 - 10                            | <a href="#">[8]</a>                     |
| Actives Content       | ≥ 30.0%                           | <a href="#">[5]</a>                     |

## Chemical Structure

**Disodium Cocoamphodipropionate** is not a single chemical entity but rather a mixture of N-coco acyl derivatives. The "coco" portion refers to the fatty acid profile derived from coconut oil. The core structure is based on the reaction of these fatty acids with an aminoethyl-aminoethanol derivative, followed by carboxymethylation. The IUPAC name for a representative structure is disodium;3-[2-aminoethyl-[2-(2-carboxylatoethoxy)ethyl]amino]propanoate.<sup>[6]</sup>

A schematic representation of the structure is provided below, where 'R' represents the alkyl chains from coconut fatty acids.



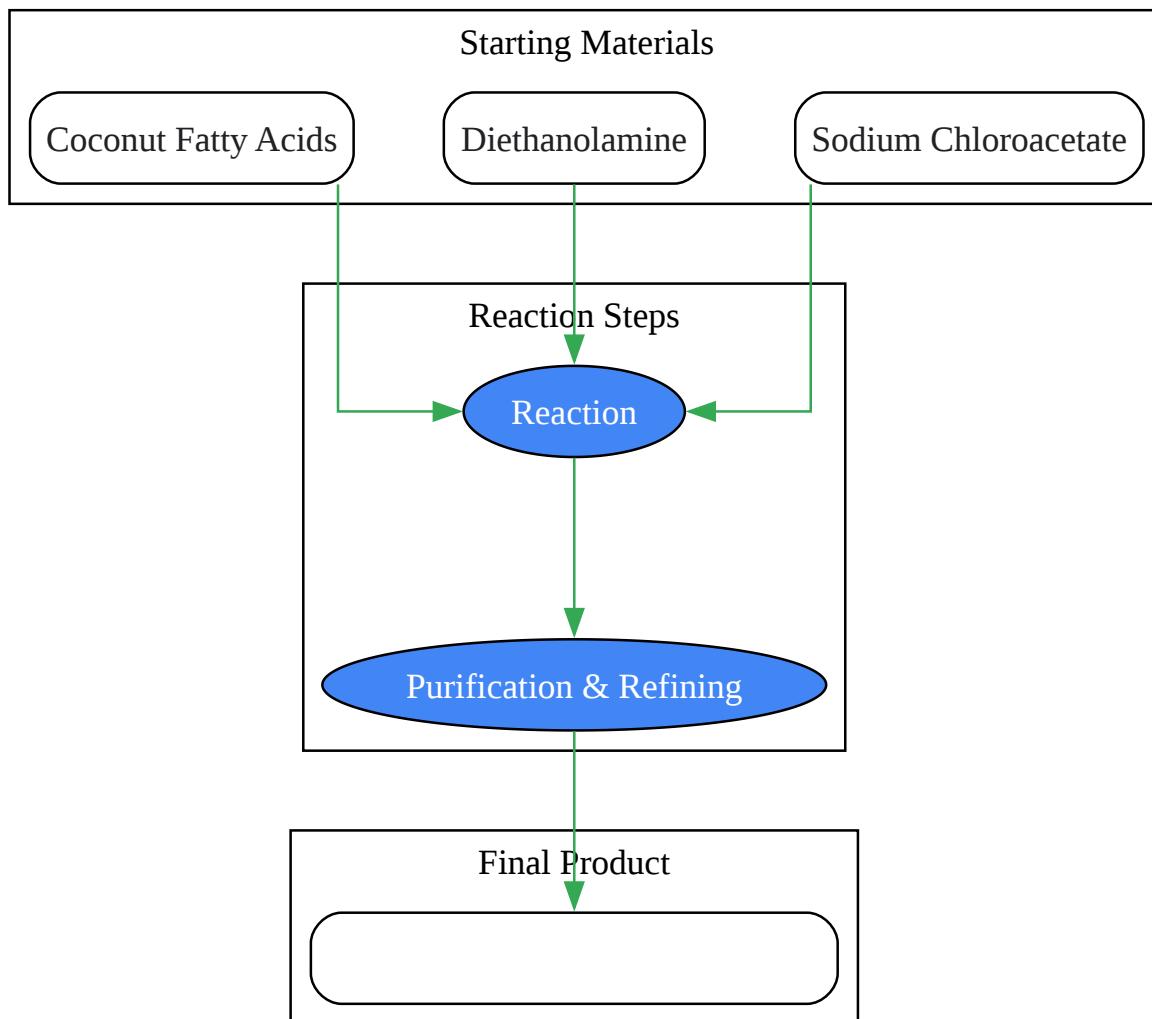
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Figure 1: Generalized structure of **Disodium Cocoamphodipropionate**.

## Synthesis Pathway

The production of **Disodium Cocoamphodipropionate** involves a multi-step chemical synthesis.<sup>[1]</sup> The process begins with the reaction of coconut fatty acids with diethanolamine, which is then further reacted with sodium chloroacetate. An alternative pathway described involves the reaction of 2-alkyl imidazoline (derived from a fatty acid and aminoethylethanolamine) with methyl acrylate, followed by saponification with an alkali metal hydroxide.<sup>[9]</sup>

A simplified logical workflow for the synthesis is outlined below.



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Figure 2: Simplified synthesis workflow.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and characterization of **Disodium Cocoamphodipropionate** are proprietary and not extensively published in peer-reviewed literature. However, standard methods for the analysis of surfactants can be applied to determine its properties.

### 4.1 Determination of Active Surfactant Content

The active surfactant concentration is a critical quality control parameter. Standard titrimetric and chromatographic methods are typically employed.

- Methodology: A common approach involves a two-phase titration. A known weight of the surfactant solution is dissolved in a suitable solvent system (e.g., water and chloroform). An indicator is added, and the solution is titrated with a standard anionic or cationic surfactant solution. The endpoint is determined by a color change in one of the phases.
- Referenced Standard: GB/T 13173 Surface active agents -- Detergents -- Testing methods.  
[\[5\]](#)

#### 4.2 pH Measurement

The pH of the supplied solution and a diluted solution are important for formulation compatibility.

- Methodology: The pH is measured using a calibrated pH meter. For a 1% solution, a specific weight of the **Disodium Cocoamphodipropionate** solution is diluted in deionized water to the final concentration before measurement.
- Referenced Standard: GB/T 6368 Surface active agents -- Determination of pH of aqueous solution -- Potentiometric method.[\[5\]](#)

#### 4.3 Spectroscopic Analysis

While specific spectra for **Disodium Cocoamphodipropionate** are not readily available, the following techniques would be crucial for structural elucidation and quality control:

- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as amide C=O, carboxylate COO-, and C-N bonds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To provide detailed information about the chemical environment of the hydrogen and carbon atoms, confirming the overall structure and identifying the different alkyl chains from the coconut oil source.

The logical workflow for the characterization of a **Disodium Cocoamphodipropionate** sample is depicted below.

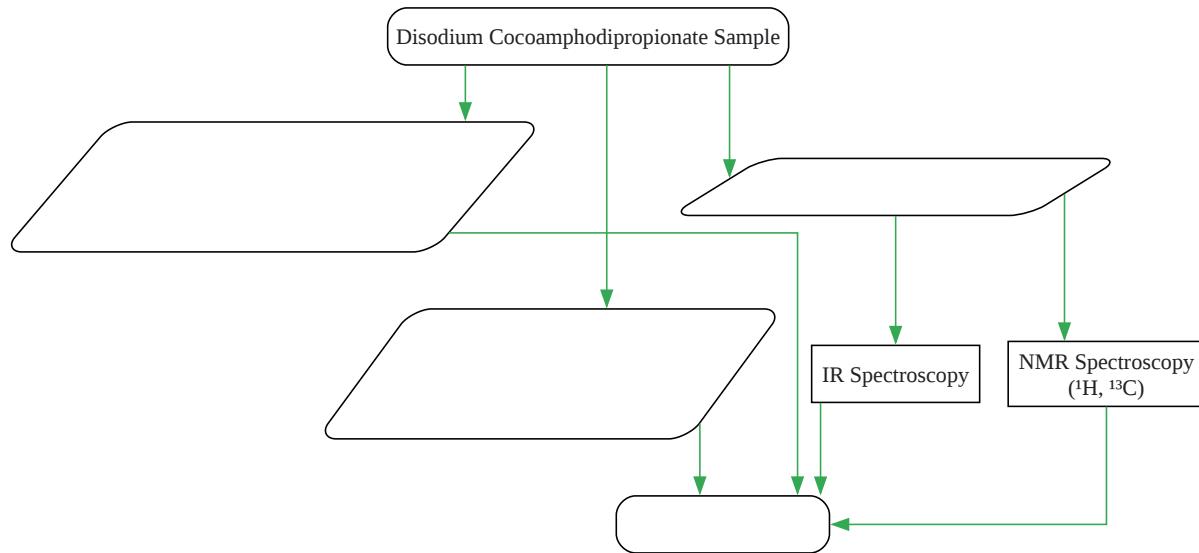
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Figure 3: Experimental workflow for characterization.

## Conclusion

**Disodium Cocoamphodipropionate** is a complex amphoteric surfactant with a well-established role in the personal care industry. Its chemical properties, including mildness, good foaming ability, and stability, make it a valuable ingredient in a wide range of cleansing products. While its nature as a mixture of coco-acyl derivatives complicates a precise structural and molecular weight definition, representative structures and data provide a strong basis for its application in research and formulation development. The application of standard analytical techniques is essential for the quality control and characterization of this versatile surfactant.

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